

Desmethyl Formetanate: A Comparative Analysis of a Key Formetanate Metabolite

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Compound of Interest

Compound Name: Desmethyl formetanate

Cat. No.: B15191703

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of **desmethyl formetanate** with other metabolites of the N-methyl carbamate pesticide, formetanate. By presenting objective performance data, detailed experimental protocols, and clear visualizations of metabolic pathways, this document serves as a crucial resource for researchers in toxicology, environmental science, and drug development.

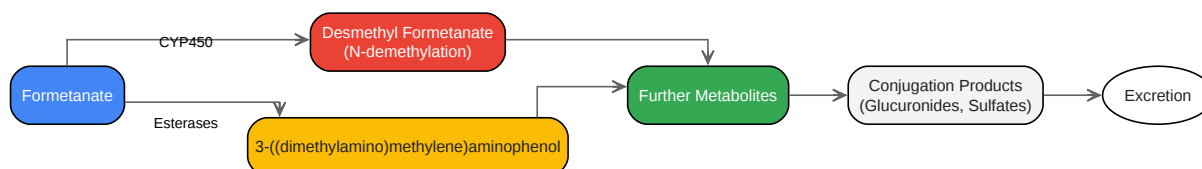
Introduction to Formetanate and its Metabolism

Formetanate is a carbamate insecticide that exerts its neurotoxic effects by inhibiting acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and mammals.^{[1][2]} The biotransformation of formetanate in various organisms, including mammals and plants, leads to the formation of several metabolites. These metabolites can exhibit different toxicological profiles and environmental fates compared to the parent compound. Understanding the characteristics of these metabolites is therefore critical for a comprehensive risk assessment.

The metabolism of formetanate proceeds primarily through two main pathways: hydrolysis of the carbamate ester linkage and modification of the formamidine group.^[3] Key metabolites include 3-aminophenol, 3-acetamidophenol, and various N-demethylated derivatives.^[3] This guide focuses on a comparative analysis of **desmethyl formetanate** against other significant formetanate metabolites.

Formetanate Metabolic Pathway

The metabolic conversion of formetanate involves several key enzymatic reactions, primarily occurring in the liver.^[1] The pathway begins with either the hydrolysis of the carbamate ester or the N-demethylation of the dimethylamino group.



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Caption: Metabolic pathway of Formetanate.

Comparative Data of Formetanate and its Metabolites

The following table summarizes key quantitative data for formetanate and its principal metabolites. This data is essential for understanding their relative toxicity and behavior.

Compound	Chemical Formula	Molar Mass (g/mol)	Acute Oral LD50 (rat, mg/kg)	AChE Inhibition (IC50, µM)
Formetanate	C ₁₁ H ₁₅ N ₃ O ₂	221.26	21	Data not available
Desmethyl Formetanate	C ₁₀ H ₁₃ N ₃ O ₂	207.23	Data not available	Data not available
3-Aminophenol	C ₆ H ₇ NO	109.13	375	Significantly lower than formetanate
3-Acetamidophenol	C ₈ H ₉ NO ₂	151.16	2350	Negligible

Note: Data for **Desmethyl Formetanate** is not readily available in public literature, highlighting a key area for future research.

Experimental Protocols

Analysis of Formetanate and its Metabolites by LC-MS/MS

This protocol describes a common method for the quantitative analysis of formetanate and its metabolites in biological matrices.

Objective: To determine the concentration of formetanate and its metabolites in samples such as plasma, urine, or tissue homogenates.

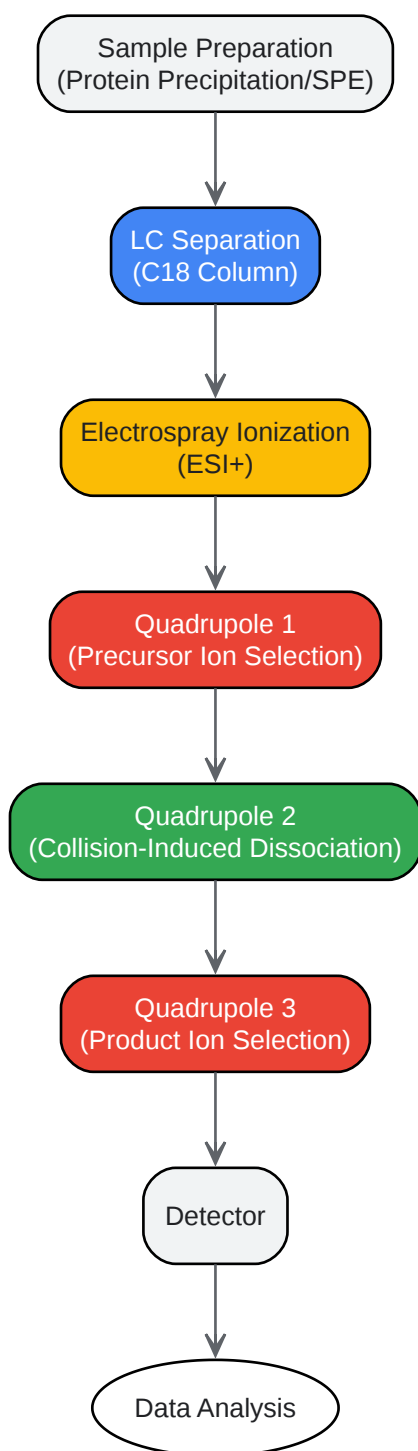
Materials:

- Liquid chromatography-tandem mass spectrometry (LC-MS/MS) system
- C18 reverse-phase HPLC column
- Acetonitrile (ACN), HPLC grade

- Formic acid (FA), LC-MS grade
- Ultrapure water
- Analytical standards of formetanate and its metabolites[4][5]
- Internal standard (e.g., isotopically labeled formetanate)
- Sample preparation materials (e.g., solid-phase extraction cartridges, centrifugation tubes)

Procedure:

- Sample Preparation:
 - To 1 mL of the biological sample, add the internal standard.
 - Perform a protein precipitation step by adding 2 mL of acetonitrile.
 - Vortex and centrifuge at 10,000 x g for 10 minutes.
 - The supernatant can be directly injected or further purified using solid-phase extraction (SPE).
- LC-MS/MS Conditions:
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Gradient: Start with 5% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and then return to initial conditions.
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 10 µL
 - Mass Spectrometry: Operate in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM) for each analyte.



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Caption: LC-MS/MS experimental workflow.

In Vitro N-Demethylation Assay

This assay is used to study the enzymatic conversion of formetanate to **desmethyl formetanate**.

Objective: To determine the kinetics of N-demethylation of formetanate by liver microsomes.

Materials:

- Rat or human liver microsomes
- NADPH regenerating system (e.g., G6P, G6PDH, NADP+)
- Phosphate buffer (pH 7.4)
- Formetanate solution
- LC-MS/MS for analysis

Procedure:

- Prepare a reaction mixture containing liver microsomes (0.5 mg/mL), NADPH regenerating system, and phosphate buffer.
- Pre-incubate the mixture at 37°C for 5 minutes.
- Initiate the reaction by adding formetanate to a final concentration of 10 µM.
- Incubate at 37°C, taking aliquots at various time points (e.g., 0, 5, 15, 30, 60 minutes).
- Stop the reaction in the aliquots by adding an equal volume of cold acetonitrile.
- Centrifuge to pellet the protein and analyze the supernatant for the formation of **desmethyl formetanate** using the LC-MS/MS method described above.

Discussion and Future Directions

The available data indicates that the metabolism of formetanate leads to compounds with varied toxicities. While hydrolysis to 3-aminophenol significantly reduces the acute toxicity compared to the parent compound, the properties of N-demethylated metabolites like

desmethyl formetanate are not well-characterized. The lack of quantitative data for **desmethyl formetanate** represents a significant knowledge gap.

Future research should focus on:

- Synthesis and purification of **desmethyl formetanate** to serve as an analytical standard.
- In-depth toxicological evaluation of **desmethyl formetanate**, including its acute toxicity and AChE inhibitory potential.
- Comparative metabolism studies across different species to understand inter-species variability in formetanate metabolism.

By addressing these research gaps, a more complete understanding of the risks associated with formetanate exposure can be achieved, aiding in the development of more accurate safety assessments and regulatory guidelines.

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